

An In-depth Technical Guide to Lactamide: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lactamide

Cat. No.: B1674226

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lactamide, the amide derivative of lactic acid, is a versatile chemical compound with emerging applications in pharmaceuticals, cosmetics, and materials science. This technical guide provides a comprehensive overview of **Lactamide**, focusing on its chemical and physical properties, detailed synthesis protocols, and current understanding of its biological relevance. While in-depth pharmacological data remains limited, this document consolidates the available information to support further research and development.

Molecular Structure and Chemical Properties

Lactamide, chemically known as 2-hydroxypropanamide, is a chiral molecule existing as two enantiomers, (R)-**Lactamide** and (S)-**Lactamide**, as well as a racemic mixture. Its structure features a central carbon atom bonded to a hydroxyl group, a methyl group, a hydrogen atom, and a carboxamide group.

The molecular formula for **Lactamide** is $C_3H_7NO_2$. The presence of the hydroxyl and amide functional groups allows for hydrogen bonding, contributing to its solid state at room temperature and its solubility in polar solvents.

Table 1: Chemical Identifiers and Properties of **Lactamide**

Property	Value
Molecular Formula	C ₃ H ₇ NO ₂
Linear Formula	CH ₃ CH(OH)CONH ₂
Molecular Weight	89.09 g/mol
CAS Number (Racemic)	2043-43-8
CAS Number (R-enantiomer)	598-81-2
CAS Number (S-enantiomer)	89673-71-2
Melting Point	73-76 °C
Appearance	White crystalline solid

Synthesis of Lactamide

The synthesis of **Lactamide** can be achieved through various methods, including classical chemical synthesis and modern enzymatic routes. The choice of method may depend on the desired purity, stereospecificity, and environmental considerations.

Classical Synthesis: Ammonolysis of Ethyl Lactate

A well-established method for the preparation of **Lactamide** involves the reaction of ethyl lactate with liquid ammonia under pressure. This method provides a good yield of the final product.

- **Cooling:** Place 125 grams (1.06 moles) of ethyl lactate into a suitable Pyrex container and cool it in a Dry Ice-acetone bath to a temperature below the boiling point of ammonia.[1]
- **Addition of Ammonia:** Add 125 ml of liquid ammonia to the cooled ethyl lactate.[1]
- **Reaction:** Transfer the mixture to a steel pressure apparatus and allow it to warm to room temperature. Let the reaction proceed for 24 hours.[1]
- **Work-up:** Slowly vent the excess ammonia from the pressure vessel. Remove the last traces of ammonia under reduced pressure.

- Purification: Stir the reaction product with 200 ml of absolute ether to dissolve any unreacted ethyl lactate and ethanol. Filter the residue, wash it with ether, and air-dry to obtain **Lactamide**. The expected yield is 65-70 g.[1]

Enzymatic Synthesis: A Greener Approach

Enzymatic synthesis of **Lactamide** offers a more environmentally friendly alternative to classical chemical methods, proceeding under milder reaction conditions and often with high selectivity. One such method utilizes the nitrile hydratase enzyme from the bacterium *Rhodococcus pyridinivorans*. [2][3]

- Cell Culture and Induction: Cultivate *Rhodococcus pyridinivorans* NIT-36 in a suitable growth medium. Induce the expression of nitrile hydratase by adding **lactamide** to the culture medium. A 1.7-fold increase in enzyme activity can be achieved by double feeding the inducer.[3]
- Cell Harvesting: Harvest the bacterial cells after 48 hours of cultivation.[3]
- Biotransformation (Fed-Batch Method):
 - Prepare resting cells at a concentration of 2 mg/ml.
 - In a 1 L reaction vessel, initiate the reaction at 45°C.
 - Adopt a fed-batch approach by incrementally adding lactonitrile to the reaction mixture to avoid substrate inhibition.
 - The enzyme completely converts 15 mM of lactonitrile to **lactamide** in 30 minutes.[3]
 - Achieve 100% biotransformation of 360 mM of lactonitrile to **lactamide** within 720 minutes.[3]
- Product Isolation: Isolate the **Lactamide** from the reaction mixture using standard downstream processing techniques.

Table 2: Comparison of Synthesis Methods for **Lactamide**

Parameter	Classical Synthesis (Ammonolysis)	Enzymatic Synthesis (Nitrile Hydratase)
Starting Material	Ethyl lactate	Lactonitrile
Reagents	Liquid ammonia	Rhodococcus pyridinivorans cells
Reaction Conditions	High pressure, room temperature	Ambient pressure, 45°C
Advantages	High yield, well-established	High purity, mild conditions, environmentally friendly
Disadvantages	Harsh reaction conditions, use of hazardous materials	Substrate inhibition at high concentrations

Biological and Pharmacological Relevance

The current body of research on the specific biological activities of **Lactamide** is not extensive. However, some studies and applications suggest potential areas for further investigation by drug development professionals.

- **Central Nervous System:** There are historical investigations into **Lactamide** as a mild central nervous system depressant, with potential sedative effects. However, the mechanism of action is not well-characterized.
- **Ophthalmology:** A 2M solution of **Lactamide** has been used as a hyperosmotic agent on the ciliary epithelium.
- **Drug Delivery and Tissue Engineering:** Due to its biocompatibility and biodegradability, **Lactamide** is being explored as a component in the synthesis of polymers for drug delivery systems and as a building block for scaffolds in tissue engineering. These polymers can be designed for controlled release of therapeutic agents.
- **Metabolic Studies:** As a derivative of lactic acid, (R)-(+)-**Lactamide** is of interest in biochemical research for studying lactic acid metabolism, which may have implications for conditions such as diabetes and neurodegenerative diseases.

It is important to note that detailed preclinical and clinical data on the pharmacological effects of **Lactamide** are largely unavailable in the public domain.

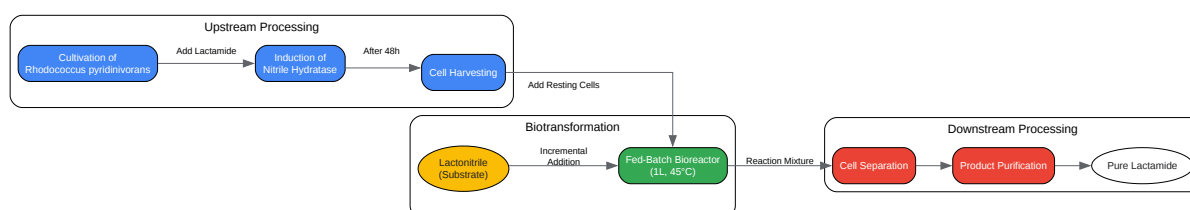
Applications

The current and potential applications of **Lactamide** span several industries:

- **Cosmetics:** Used as a humectant and skin conditioning agent in various cosmetic formulations.
- **Agrochemicals:** Employed as a solvent in environmentally friendly agrochemical formulations and to reduce the toxicity of other components.
- **Organic Synthesis:** Serves as a versatile intermediate in the synthesis of other organic compounds.
- **Biomaterials:** A monomer for the production of biodegradable polymers with potential applications in medicine and as eco-friendly plastics.

Visualized Experimental Workflow

The following diagram illustrates the workflow for the enzymatic synthesis of **Lactamide**, a key process for researchers interested in green chemistry approaches.



[Click to download full resolution via product page](#)

Caption: Workflow for the enzymatic synthesis of **Lactamide**.

Conclusion

Lactamide is a compound with established utility and significant potential. While its role in direct pharmacological intervention is yet to be fully elucidated, its application in drug delivery and tissue engineering, coupled with the development of green synthesis routes, makes it a molecule of considerable interest. This guide provides a foundational understanding for researchers and professionals aiming to explore the synthesis and applications of **Lactamide**. Further in-depth studies are warranted to uncover its full therapeutic and technological potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Nitrile hydratase mediated green synthesis of lactamide by immobilizing Rhodococcus pyridinivorans NIT-36 cells on N, N'-Methylene bis-acrylamide activated chitosan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Lactamide: Synthesis, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674226#cas-number-and-molecular-structure-of-lactamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com